

# An In-depth Technical Guide to Hexaethylene Glycol Dimethyl Ether

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## Compound of Interest

Compound Name: *Hexaethylene glycol dimethyl ether*

Cat. No.: *B085791*

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## For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core principles of **hexaethylene glycol dimethyl ether**, also known as hexaglyme. It is intended to be a valuable resource for professionals in research, science, and drug development, offering detailed information on its properties, synthesis, and applications.

## Physicochemical Properties

**Hexaethylene glycol dimethyl ether** is a high-boiling, aprotic, and polar solvent belonging to the glyme family. Its unique properties, such as its ability to solvate cations, make it a valuable compound in various chemical and pharmaceutical applications.

Property	Value
CAS Number	1072-40-8
Molecular Formula	C <sub>14</sub> H <sub>30</sub> O <sub>7</sub>
Molecular Weight	310.38 g/mol [1][2]
Appearance	Liquid
Density	1.02 g/cm <sup>3</sup> [1]
Boiling Point	359 °C at 760 mmHg
Flash Point	136.5 °C
Vapor Pressure	5.08E-05 mmHg at 25°C
Refractive Index	1.433
LogP	0.36220

## Synthesis of Hexaethylene Glycol Dimethyl Ether

The most common and straightforward method for synthesizing **hexaethylene glycol dimethyl ether** is the Williamson ether synthesis. This reaction involves the deprotonation of hexaethylene glycol to form the corresponding dialkoxide, which then undergoes a nucleophilic substitution reaction with a methyl halide.

### Experimental Protocol: Williamson Ether Synthesis

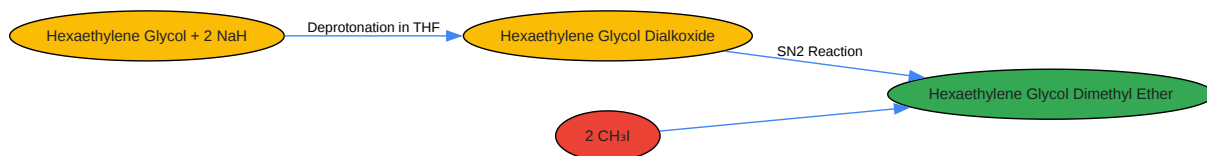
Materials:

- Hexaethylene glycol
- Sodium hydride (NaH) or other suitable base
- Methyl iodide (CH<sub>3</sub>I) or dimethyl sulfate ((CH<sub>3</sub>)<sub>2</sub>SO<sub>4</sub>)
- Anhydrous tetrahydrofuran (THF) or other suitable aprotic solvent
- Drying agent (e.g., anhydrous magnesium sulfate)

- Standard laboratory glassware for inert atmosphere reactions (Schlenk line or glovebox)

#### Procedure:

- **Reaction Setup:** A flame-dried, three-necked round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser connected to a nitrogen or argon inlet is charged with a suspension of sodium hydride (2.2 equivalents) in anhydrous THF.
- **Deprotonation:** A solution of hexaethylene glycol (1 equivalent) in anhydrous THF is added dropwise to the stirred suspension of sodium hydride at 0 °C. The reaction mixture is then allowed to warm to room temperature and stirred for an additional 1-2 hours, or until the evolution of hydrogen gas ceases, indicating the complete formation of the dialkoxide.
- **Methylation:** The reaction mixture is cooled back to 0 °C, and methyl iodide (2.5 equivalents) is added dropwise via the dropping funnel. After the addition is complete, the mixture is stirred at room temperature overnight.
- **Workup:** The reaction is carefully quenched by the slow addition of water. The organic layer is separated, and the aqueous layer is extracted with diethyl ether or dichloromethane. The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by fractional distillation under high vacuum to yield pure **hexaethylene glycol dimethyl ether**.



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A diagram illustrating the Williamson ether synthesis of **hexaethylene glycol dimethyl ether**.

## Spectroscopic Data

The structural confirmation of **hexaethylene glycol dimethyl ether** is typically achieved through various spectroscopic techniques.

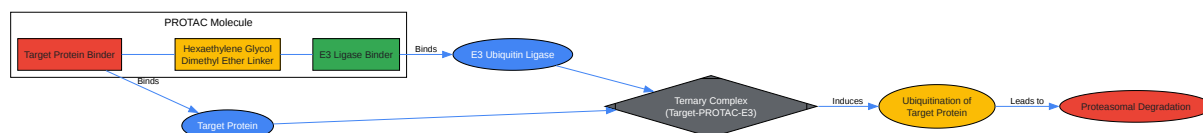
Spectroscopic Data	Key Features
Mass Spectrometry (EI)	The electron ionization mass spectrum shows characteristic fragmentation patterns for poly(ethylene glycol) dimethyl ethers, with major ions observed at m/z 59, 103, 147, etc., corresponding to $[\text{CH}_3(\text{OCH}_2\text{CH}_2)_n]^+$ fragments. <a href="#">[3]</a>
$^1\text{H}$ NMR	The proton NMR spectrum is expected to show a singlet for the terminal methyl protons and a complex multiplet for the ethylene glycol protons.
$^{13}\text{C}$ NMR	The carbon NMR spectrum will display distinct signals for the methyl carbons and the ethylene glycol carbons.
Infrared (IR)	The IR spectrum will be characterized by strong C-O-C stretching vibrations typical of ethers.

## Applications in Research and Drug Development

**Hexaethylene glycol dimethyl ether** and other higher glymes are gaining attention in the pharmaceutical industry due to their favorable properties.

### PROTAC Linker

One of the most significant applications of **hexaethylene glycol dimethyl ether** in modern drug development is its use as a linker in Proteolysis Targeting Chimeras (PROTACs).[\[4\]](#) PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its ubiquitination and subsequent degradation by the proteasome.[\[4\]](#) The polyethylene glycol chain of hexaglyme provides the necessary length and flexibility for the linker to span the distance between the E3 ligase and the target protein, facilitating the formation of a productive ternary complex.[\[4\]](#)



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A conceptual workflow of a PROTAC utilizing a hexaglyme linker.

## Solvent and Excipient

Glymes are recognized for their excellent solvent properties, being able to dissolve a wide range of compounds.[5] Higher glymes, like **hexaethylene glycol dimethyl ether**, have low volatility and are considered more environmentally benign than many common organic solvents.[5] In pharmaceutical formulations, related compounds like diethylene glycol monoethyl ether have been used as penetration enhancers, surfactants, and solubilizers.[6] While specific data for **hexaethylene glycol dimethyl ether** as a pharmaceutical excipient is limited, its properties suggest potential for similar applications, particularly in topical and parenteral formulations where solubility enhancement of poorly soluble active pharmaceutical ingredients (APIs) is required.

## Safety and Handling

While higher glymes are generally considered to have lower toxicity than their shorter-chain counterparts, proper handling and safety precautions are essential.[7]

General Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.[8]
- Avoid inhalation of vapors and contact with skin and eyes.[8]

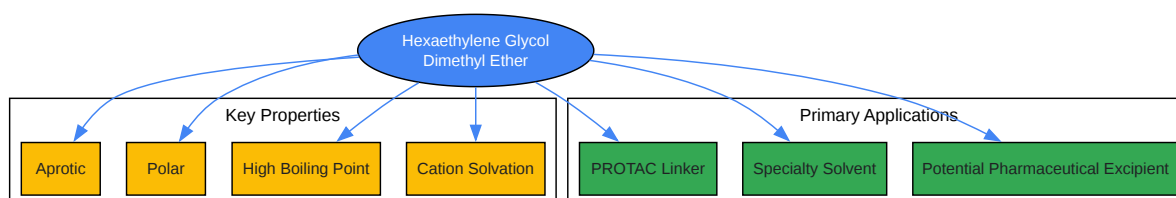
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[8]
- Keep containers tightly closed when not in use.[8]
- Store in a cool, dry place away from heat and sources of ignition.[8]

#### Toxicity:

- Lower molecular weight glymes have been shown to have reproductive and developmental toxicity.[9][10]
- While higher glymes are generally less toxic, comprehensive toxicological data for **hexaethylene glycol dimethyl ether** is not readily available, and it should be handled with care.[7]
- The European Union regulates products containing some lower glymes with warnings about potential harm to fertility or the unborn child.[10]

#### First Aid Measures:

- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Wash the affected area with soap and water. Remove contaminated clothing.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth and seek immediate medical attention.



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A summary of the key properties and applications of **hexaethylene glycol dimethyl ether**.

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